

An In-depth Technical Guide to (R)-4-(1-aminoethyl)phenol

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Compound of Interest

Compound Name: (R)-4-(1-aminoethyl)phenol

CAS No.: 134855-89-3

Cat. No.: B1147563

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This document provides a comprehensive technical overview of **(R)-4-(1-aminoethyl)phenol**, a chiral amine of significant interest to researchers and professionals in drug development and chemical synthesis. It delves into the compound's properties, synthesis, analytical characterization, applications, and safety protocols, offering field-proven insights and methodologies.

A Note on Chemical Identifiers: The topic specifies CAS number 221670-72-0. However, authoritative chemical databases consistently associate this CAS number with the (S)-enantiomer, (S)-4-(1-Aminoethyl)phenol.[1][2] This guide will focus on the requested (R)-enantiomer, for which the correct CAS number is widely cited as 134855-88-2.[3][4] This distinction is critical, as stereochemistry dictates biological activity.

Core Compound Properties and Specifications

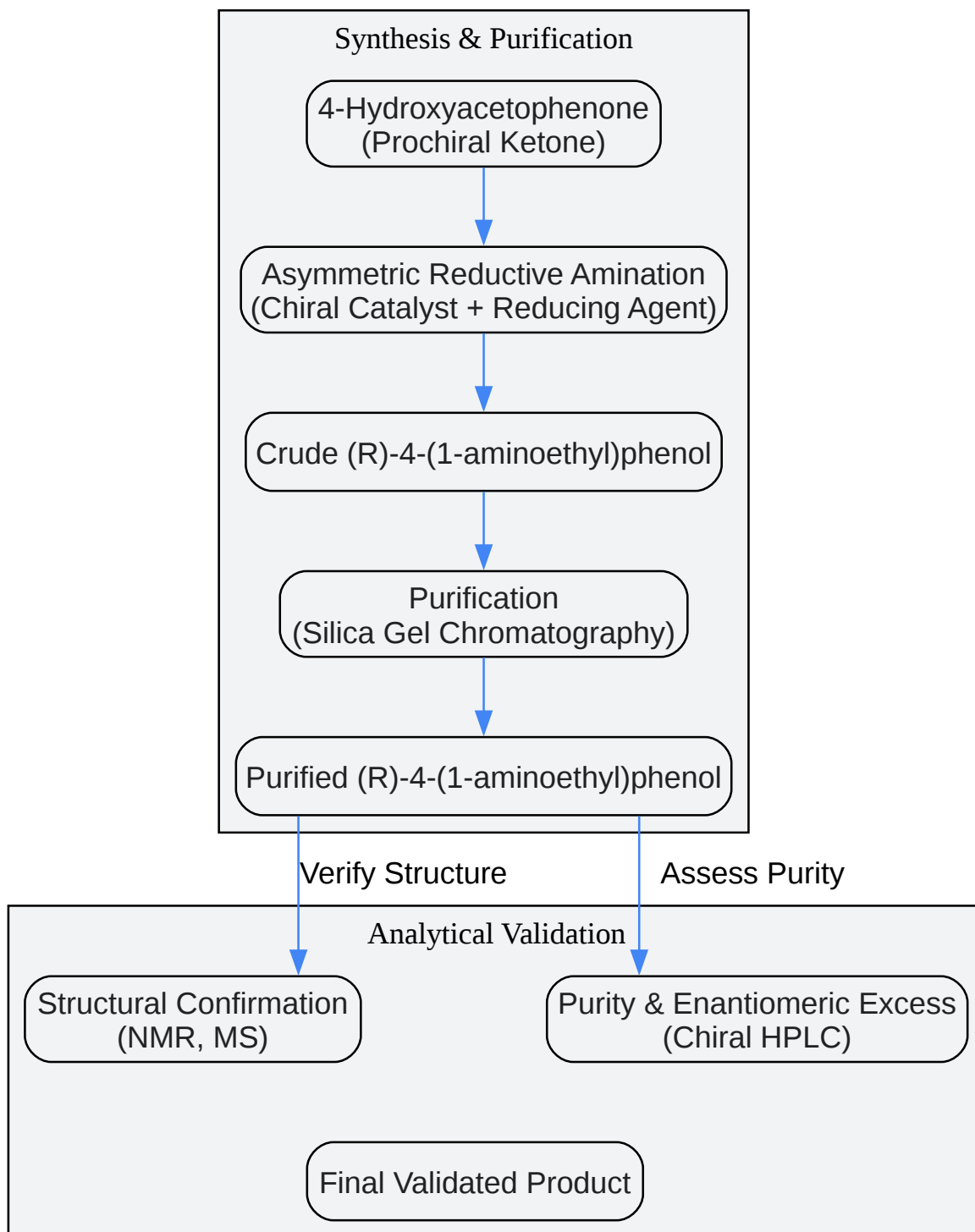
(R)-4-(1-aminoethyl)phenol is a chiral primary amine and a phenol derivative. Its structure, featuring a stereogenic center, makes it a valuable building block for creating complex, stereospecific molecules. The presence of both an amine and a hydroxyl group provides versatile reaction handles for synthetic transformations.

Quantitative data and key specifications are summarized below for quick reference.

Property	Value	Reference(s)
CAS Number	134855-88-2	[3][4]
Molecular Formula	C ₈ H ₁₁ NO	[3][5]
Molecular Weight	137.18 g/mol	[6][7]
Appearance	White to off-white solid or powder	[3][6]
Purity	≥97-99% (Determined by HPLC)	[1][3]
Storage Conditions	Store at 0-8 °C, Keep Cold	[1][3][5]
pKa (Predicted)	10.20 ± 0.26	[5]
Topological Polar Surface Area	46.2 Å ²	[5][7]
Hydrogen Bond Donors	2	[5][7]
Hydrogen Bond Acceptors	2	[5][7]
Rotatable Bond Count	1	[5][7]
InChIKey	CDQPLIAKRDYOCB-LURJTMIESA-N	[5]

Synthesis and Characterization Workflow

The stereochemical integrity of **(R)-4-(1-aminoethyl)phenol** is paramount for its function in asymmetric synthesis. Therefore, its preparation requires a robust stereoselective strategy, followed by rigorous analytical validation to confirm both chemical purity and enantiomeric excess (e.e.).



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Caption: General workflow for synthesis and validation.

Protocol 1: Asymmetric Reductive Amination (Conceptual)

This protocol outlines a common and effective laboratory-scale method for producing the target compound from a readily available starting material. The key to success is the choice of a chiral catalyst or auxiliary that directs the stereochemical outcome of the reduction.

Causality: Direct reduction of the imine formed between 4-hydroxyacetophenone and ammonia would yield a racemic mixture. An asymmetric approach is necessary to selectively produce the (R)-enantiomer, which may have the desired biological activity while the (S)-enantiomer could be inactive or even harmful.

Methodology:

- **Imine Formation:** In a reaction vessel under an inert atmosphere (e.g., Nitrogen), dissolve 4-hydroxyacetophenone in a suitable solvent like methanol. Add an ammonia source (e.g., ammonium acetate or ammonia in methanol). Stir at room temperature to form the corresponding imine in situ.
- **Asymmetric Reduction:** Cool the mixture to a specified temperature (e.g., 0 °C). Introduce a pre-formed chiral catalyst system. A common choice involves a transition metal (like Iridium or Ruthenium) complexed with a chiral ligand. Alternatively, a stoichiometric chiral reducing agent can be used.
- **Reduction:** Add a reducing agent such as H₂ gas (if using a hydrogenation catalyst) or a hydride source like formic acid or a borohydride derivative.
- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC) until the starting ketone is fully consumed.
- **Work-up:** Quench the reaction carefully with water or a mild acid. Extract the product into an organic solvent (e.g., ethyl acetate). Wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure to yield the crude product.

Protocol 2: Chiral HPLC for Enantiomeric Excess Determination

This protocol is a self-validating system for confirming the stereochemical purity of the final product. The primary goal is to achieve baseline separation of the (R) and (S) enantiomers to allow for accurate quantification.

Causality: Pharmaceutical applications demand high enantiomeric purity. Chiral HPLC is the gold standard for quantifying the ratio of the two enantiomers, providing the enantiomeric excess (e.e.) value, which is a critical quality attribute.

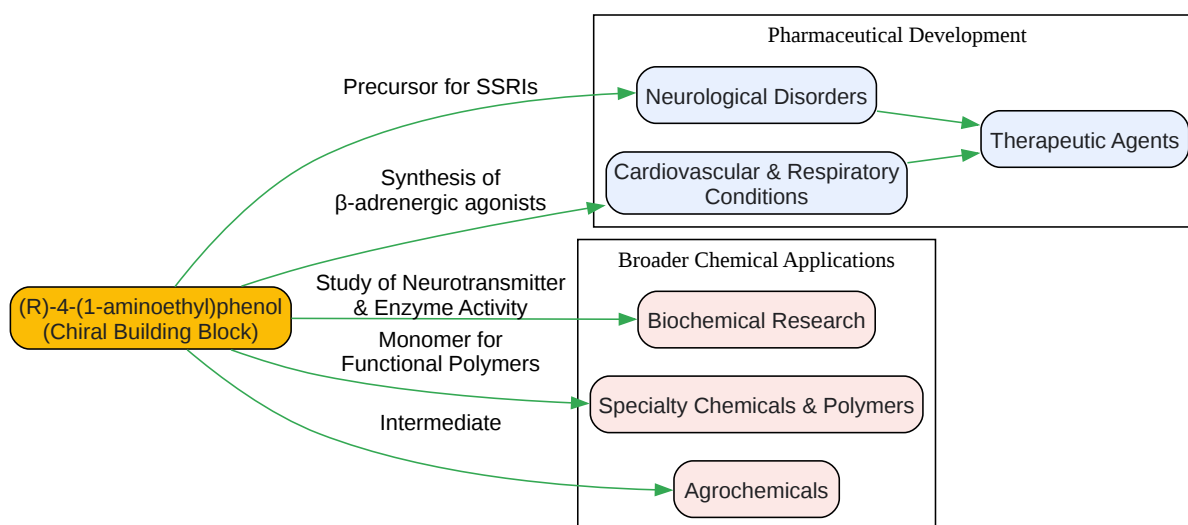
Methodology:

- **System Preparation:** Use an HPLC system equipped with a UV detector. The key component is a chiral stationary phase (CSP) column, such as one based on derivatized cellulose or amylose.
- **Sample Preparation:** Prepare a dilute solution of the purified **(R)-4-(1-aminoethyl)phenol** in the mobile phase (e.g., ~1 mg/mL). For method development, also prepare a sample of the racemic mixture to identify the retention times of both enantiomers.
- **Chromatographic Conditions (Example):**
 - **Column:** Chiralpak AD-H (or similar)
 - **Mobile Phase:** An isocratic mixture of hexane and isopropanol with a small amount of an amine modifier like diethylamine (e.g., 80:20:0.1 v/v/v). The modifier improves peak shape for basic compounds.
 - **Flow Rate:** 1.0 mL/min
 - **Detection:** UV at 275 nm (corresponding to the phenol chromophore).
 - **Column Temperature:** 25 °C
- **Data Analysis:** Inject the sample. The enantiomeric excess is calculated from the peak areas of the two enantiomers using the formula:
$$\text{e.e. (\%)} = \frac{(\text{Area_R} - \text{Area_S})}{(\text{Area_R} + \text{Area_S})} \times 100$$

Area_S]] * 100. A successful synthesis will yield a large peak for the (R)-enantiomer and a minimal or non-detectable peak for the (S)-enantiomer.

Key Applications in Research and Development

(R)-4-(1-aminoethyl)phenol's utility stems from its defined stereochemistry and bifunctional nature, making it a valuable precursor in multiple scientific domains.[3]



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Caption: Major application areas for the compound.

- **Pharmaceutical Development:** This is the primary application area. The compound serves as a key intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.[1][3] Its structure is incorporated into molecules designed as selective serotonin reuptake inhibitors (SSRIs) for treating mood disorders.[3] It is also used

in the development of β -adrenergic receptor agonists for respiratory and cardiovascular conditions.[8]

- **Biochemical Research:** In a non-synthetic context, it is used in studies related to neurotransmitter activity, helping researchers understand the mechanisms of action for certain drugs.[3] Its structural similarity to catecholamines makes it a useful tool for investigating enzyme activity and protein-ligand interactions.[1]
- **Polymer and Materials Science:** The compound can be incorporated into polymer matrices to create advanced materials with enhanced properties, for example, in specialized drug delivery systems.[1][3]
- **Agrochemicals and Specialty Chemicals:** Beyond pharmaceuticals, it serves as an intermediate in the production of certain agrochemicals and other specialty chemicals where stereochemistry is crucial for performance.[1][3]

Safety, Handling, and Storage

Proper handling of **(R)-4-(1-aminoethyl)phenol** is essential to ensure laboratory safety. The compound and its salts are classified as hazardous.

Hazard Class	Category	Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage
Specific target organ toxicity (single exposure)	Category 3	H335: May cause respiratory irritation
Data derived from Safety Data Sheets for the compound and its hydrochloride salt.[4][9][10]		

Handling and Personal Protective Equipment (PPE):

- Always handle this chemical inside a certified chemical fume hood to avoid inhalation of dust.[4]
- Wear appropriate PPE, including a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses with side shields or goggles.[4]
- Avoid all contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water for at least 15 minutes and seek medical attention.[4][9]
- Avoid formation of dust and aerosols during handling.[11]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][12]
- The recommended storage temperature is between 0-8 °C.[1][3]
- Store locked up and away from incompatible materials, such as strong acids.[4][11]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter the environment or groundwater systems.[4]

Conclusion

(R)-4-(1-aminoethyl)phenol is more than just a chemical intermediate; it is an enabling tool for the creation of precise and effective molecules. Its value is intrinsically linked to its stereochemical purity, which necessitates careful synthesis and rigorous analytical control. For researchers in drug discovery and medicinal chemistry, a thorough understanding of this compound's properties, applications, and handling requirements is fundamental to leveraging its full potential in developing next-generation therapeutics and advanced materials.

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